

Quantitative Profile of Irsonontrine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Irsonontrine Maleate

CAS No.: 1630083-70-3

Cat. No.: S12892657

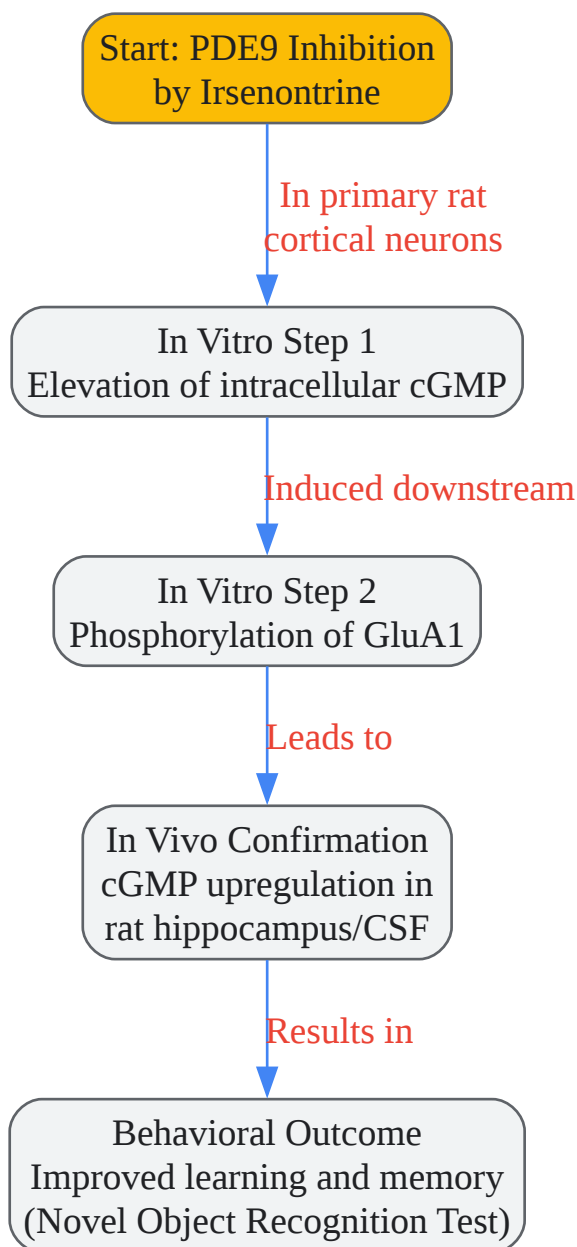
Get Quote

The following table summarizes the key *in vitro* and *in vivo* pharmacological and analytical data available for Irsonontrine.

Aspect	Description	Context / Model
PDE9 Inhibition	>1,800-fold selectivity over other PDEs [1]	<i>In vitro</i> binding/selectivity assay
cGMP Elevation	Significant increase in intracellular cGMP levels [1]	<i>In vitro</i> rat cortical primary neurons
Downstream Effect	Phosphorylation of AMPA receptor subunit GluA1 [1]	<i>In vitro</i> , following cGMP elevation
LC-MS/MS Assay (LLOQ)	2 ng/mL [2]	Human plasma, urine, and CSF
Chromatographic Run Time	4 minutes [2]	Reverse-phase LC-MS/MS method

Described In Vitro Experimental Workflow

The search results describe a sequence of investigations into Irsonontrine's mechanism of action, which moves from *in vitro* to *in vivo* models. The core *in vitro* findings are part of the following logical flow:



[Click to download full resolution via product page](#)

Experimental Protocol Outlines

While the search results do not provide step-by-step laboratory manuals, they outline the core methodologies used in the key experiments.

Protocol for Detecting cGMP Elevation & GluA1 Phosphorylation

This protocol is inferred from the described study objectives and outcomes [1].

- **Primary Cell Culture:** Use rat cortical primary neurons.
- **Treatment:** Apply Irsonontrine to the culture medium. The specific concentrations and exposure times used in the study are not detailed in the provided excerpts.
- **Cell Lysis and Analysis:**
 - **cGMP Measurement:** Quantify intracellular cGMP levels using a suitable method, such as an Enzyme-Linked Immunosorbent Assay (ELISA).
 - **GluA1 Phosphorylation Detection:** Analyze cell lysates via **Western Blot** using phospho-specific antibodies against the GluA1 subunit of the AMPA receptor to confirm phosphorylation.

Protocol for LC-MS/MS Bioanalytical Assay

A detailed LC-MS/MS method for quantifying Irsonontrine in biological matrices is described [2]. The key parameters are summarized below.

- **Sample Preparation:** Protein precipitation with methanol.
 - **Sample Volume:** 50 μ L of plasma or CSF.
 - **Internal Standard:** Irsonontrine-d3 (deuterated stable isotope).
- **Liquid Chromatography:**
 - **Column:** Reverse-phase (Cortecs C18+, 2.7 μ m, 2.1 x 50 mm).
 - **Mobile Phase:** (A) 0.1% Formic acid in water; (B) Acetonitrile-Methanol (1:1, v/v).
 - **Gradient:** ~58% B (plasma) or ~52% B (urine/CSF) for 1.3 min, ramping to 100% B.
 - **Run Time:** 4.0 minutes.
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI), positive ion mode.
 - **Detection:** Multiple Reaction Monitoring (MRM).
 - **Transition:** m/z 391.3 \rightarrow 321.1 for Irsonontrine.

Application Notes for Researchers

- **Mechanism of Action:** The proposed cognitive-enhancing effect of Irsonontrine is linked to a sequential pathway: **PDE9 inhibition** \rightarrow **increased cGMP** \rightarrow **GluA1 phosphorylation** \rightarrow **enhanced synaptic plasticity** \rightarrow **improved memory** [1]. This pathway is consistent with known NO/cGMP/PKG signaling.
- **Target Engagement Biomarker:** The LC-MS/MS protocol allows for precise measurement of drug levels in plasma and, crucially, in **cerebrospinal fluid (CSF)**, which is vital for confirming central target engagement [2].

- **Clinical Translation Context:** It is important to note that while Irsonontrine demonstrated promising preclinical results and successfully elevated cGMP in human CSF in clinical trials, a **Phase II/III clinical trial in Dementia with Lewy Bodies (DLB) did not meet its primary endpoints** [3]. This highlights the challenge of translating positive *in vitro* and mechanistic findings into clinical efficacy.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A novel selective phosphodiesterase 9 inhibitor ... [pubmed.ncbi.nlm.nih.gov]
2. An LC–MS/MS Assay of Irsonontrine, a Novel ... [pmc.ncbi.nlm.nih.gov]
3. Clinical Trial of E2027 in DLB Fails [lbda.org]

To cite this document: Smolecule. [Quantitative Profile of Irsonontrine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12892657#irsonontrine-in-vitro-research-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com